

Caldiamide sodium pharmacokinetics

distribution volume half-life

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Compound Focus: Caldiamide sodium

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Pharmacokinetic Parameters of Caldiamide Sodium in Omniscan

Caldiamide sodium is a key component of the gadolinium-based contrast agent **Omniscan (gadodiamide)**. The table below summarizes its core pharmacokinetic properties from official prescribing information [1] [2].

Parameter	Value / Description	Key Context and Notes
Volume of Distribution	~0.2 L/kg (extracellular fluid volume) [2]	Rapid distribution in extracellular fluid.
Half-Life (Elimination)	~70-80 minutes [2]	Prolonged in patients with impaired renal function.
Clearance	Renal (glomerular filtration); nearly identical to renal clearance rate [2]	Total and renal clearance similar to inulin.
Primary Elimination Route	Renal excretion [1] [2]	~85% in urine within 4 hours; ~95-98% within 24 hours (normal renal function).

Parameter	Value / Description	Key Context and Notes
Metabolism	No detectable metabolites [2]	No observed protein binding.
Gadolinium Retention	Retained for months/years in brain, bone, skin [1] [2]	Considered in risk-benefit assessment for all GBCAs.

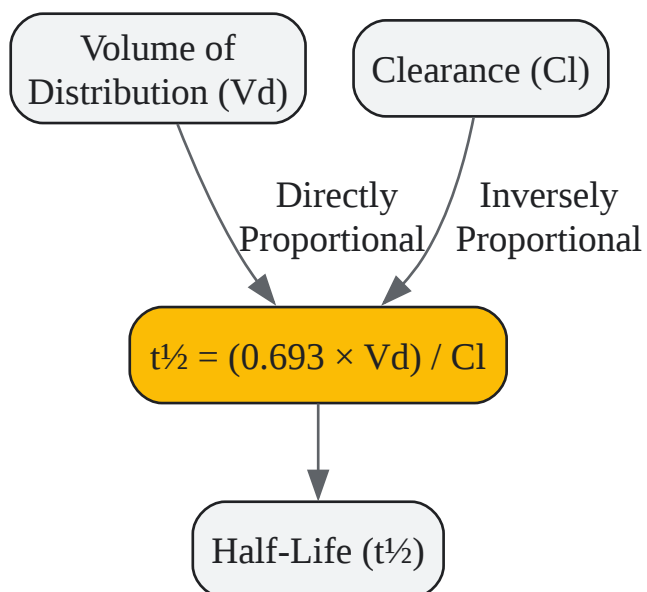
Experimental and Methodological Context

While specific protocols for **caldiamide sodium** are not detailed in the available sources, the general principles of pharmacokinetic studies provide insight into how these parameters are determined.

- **General PK Study Design:** Pharmacokinetic parameters are typically calculated from **plasma drug concentration-versus-time data** collected after intravenous administration [3]. These studies aim to describe the processes of Absorption, Distribution, Metabolism, and Excretion (ADME) [4] [3].
- **Analytical Methods:** Quantitative bioanalysis is central to these studies. While not specified for caldiamide, modern PK studies often use technologies like **Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS)** for precise quantification of drugs and metabolites in biological matrices like plasma, urine, and tissue homogenates [4] [5].
- **Data Analysis:** Parameters like clearance and volume of distribution are determined using mathematical models. The elimination half-life is derived from the **elimination rate constant**, and these values are interrelated through standard pharmacokinetic formulas [6] [7] [3].

Conceptual Framework of Key PK Parameters

To better understand the relationship between the key pharmacokinetic parameters of volume of distribution, clearance, and half-life, the following diagram illustrates how they interconnect.



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This relationship means that a drug's half-life is prolonged by either an **increase in its volume of distribution** or a **decrease in its clearance rate** [7].

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